

Physical properties of n-amyl phenyl ether

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Compound of Interest

Compound Name: (Pentyloxy)benzene

Cat. No.: B1679550

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An In-depth Technical Guide to the Physical Properties of n-Amyl Phenyl Ether

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental. This guide provides a detailed overview of the core physical characteristics of n-amyl phenyl ether (also known as pentyloxybenzene or 1-phenoxy pentane), complete with experimental protocols for their determination.

Core Physical and Chemical Properties

n-Amyl phenyl ether is an organic compound classified as an aryl ether. Its properties are crucial for predicting its behavior in various chemical and biological systems, including its suitability as a solvent, its interaction with biological membranes, and its potential role in synthetic chemistry.

Data Summary

The quantitative physical properties of n-amyl phenyl ether are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₁₁ H ₁₆ O
Molecular Weight	164.24 g/mol [1]
Boiling Point	210°C to 211°C
Melting Point	-19°C
Density	0.938 g/mL
Refractive Index	1.497
Appearance	Colorless liquid
Solubility	Insoluble in water; Soluble in alcohols, oils
Flash Point	82°C (179°F)

Note: Some properties, like those from Thermo Scientific, are for n-butyl phenyl ether but serve as a close reference in the absence of complete data for the n-amyl variant from a single source. The structural similarity makes these values a reasonable approximation.

Experimental Protocols

Detailed and standardized methodologies are essential for the accurate and reproducible determination of physical properties. The following sections describe the protocols for measuring the key properties of n-amyl phenyl ether.

Determination of Boiling Point via Simple Distillation

The boiling point is a critical property for characterizing and purifying liquids. Simple distillation is effective for separating a volatile liquid from non-volatile solutes or for separating liquids with significantly different boiling points.[\[2\]](#)

Apparatus:

- Round-bottom flask
- Heating mantle or oil bath

- Distillation head (still head) with a port for a thermometer
- Thermometer
- Condenser (Liebig, Graham, or Allihn)
- Receiving flask (e.g., Erlenmeyer flask or round-bottom flask)
- Boiling chips
- Clamps and stands to secure the apparatus

Procedure:

- Place a volume of n-amyl phenyl ether into the round-bottom flask, filling it to no more than two-thirds of its capacity.
- Add a few boiling chips to the flask to ensure smooth boiling.
- Assemble the distillation apparatus. The thermometer bulb should be positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.[3]
- Connect the condenser to a cold water source, with water entering at the lower inlet and exiting at the upper outlet.
- Place the receiving flask at the end of the condenser to collect the distillate.
- Begin heating the distillation flask gently.
- Record the temperature when the first drop of distillate is collected in the receiving flask.
- Continue to heat and maintain a steady distillation rate. The temperature should remain constant throughout the collection of the pure substance. This constant temperature is the boiling point.[2]
- Record the barometric pressure, as boiling point is pressure-dependent.

Determination of Density

Density is the mass per unit volume of a substance and is a fundamental physical property.

Apparatus:

- Graduated cylinder (10 mL or 25 mL)
- Electronic balance (accurate to at least 0.01 g)
- Pipette

Procedure:

- Measure and record the mass of a clean, dry graduated cylinder on the electronic balance.
[4][5]
- Carefully transfer a known volume of n-amyl phenyl ether (e.g., 10.0 mL) into the graduated cylinder using a pipette for accuracy. Read the volume from the bottom of the meniscus.[4]
- Measure and record the combined mass of the graduated cylinder and the n-amyl phenyl ether.
- Calculate the mass of the n-amyl phenyl ether by subtracting the mass of the empty cylinder from the combined mass.[5]
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.
- Repeat the measurement two more times and calculate the average density to improve accuracy and precision.[4]

Determination of Refractive Index

The refractive index measures how light propagates through a substance and is a highly characteristic property for pure liquids. An Abbe refractometer is a common instrument for this measurement.[6]

Apparatus:

- Abbe Refractometer
- Constant temperature water bath (if not integrated into the refractometer)
- Dropper or pipette
- Lint-free tissue
- Ethanol or acetone for cleaning

Procedure:

- Ensure the prism of the refractometer is clean and dry. Clean with ethanol or acetone and a soft tissue if necessary.
- Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water.
- Using a clean dropper, place a few drops of n-amyl phenyl ether onto the surface of the measuring prism.
- Close the illuminating prism gently to spread the liquid into a thin film.
- Allow a short time for temperature equilibration, typically to 20°C.
- Look through the eyepiece and adjust the control knob until the light and dark fields converge into a sharp, single line.
- Adjust the compensator knob to eliminate any color fringe at the borderline, making the line as sharp as possible.
- Read the refractive index value from the instrument's scale.
- Clean the prisms thoroughly after the measurement.

Visualizations: Workflows and Relationships

Diagrams are powerful tools for illustrating experimental processes and logical connections between different stages of substance characterization.

Diagram 1: General Workflow for Physical Property Characterization

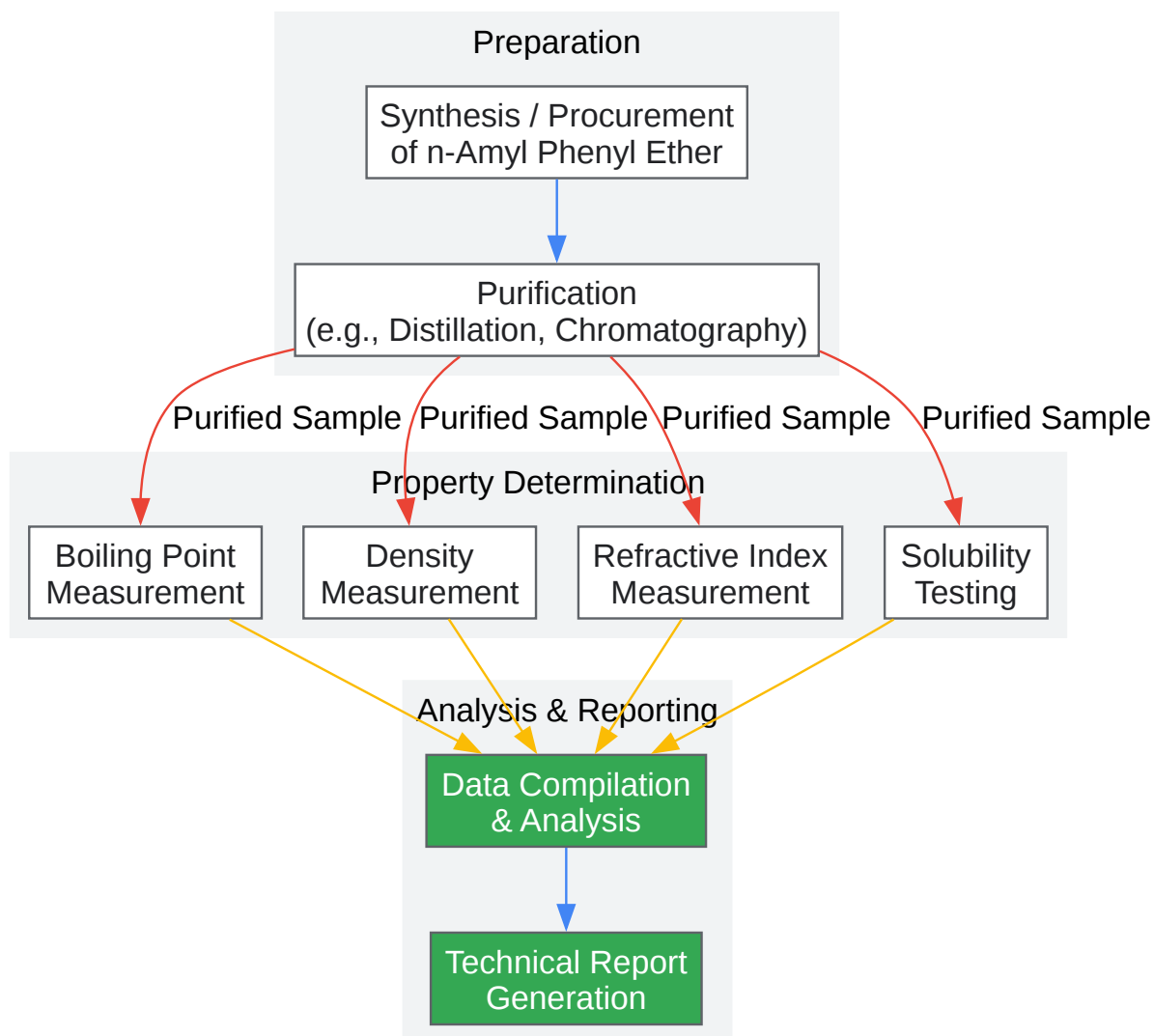
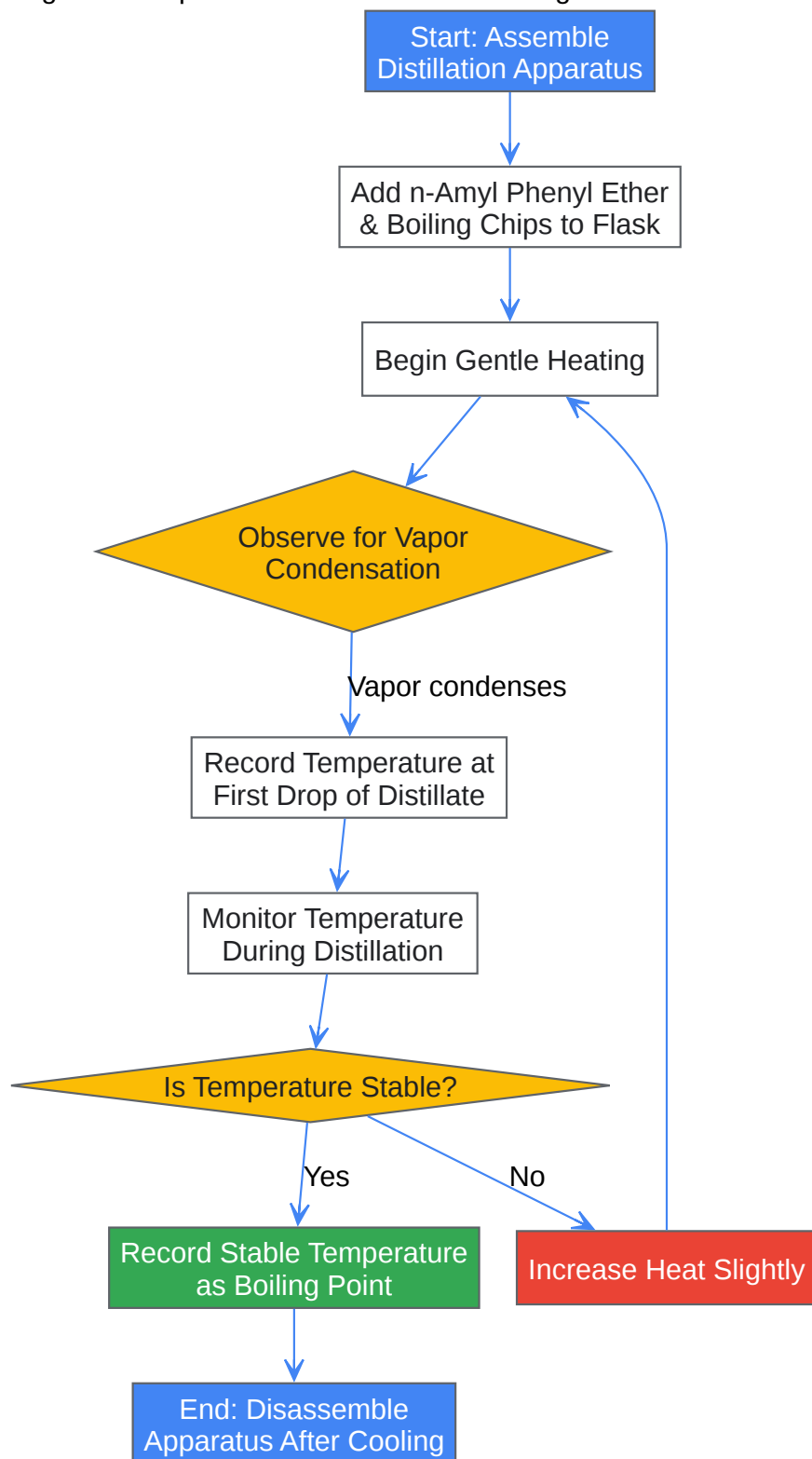


Diagram 2: Experimental Workflow for Boiling Point Determination

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